

4,5-Dichloro-2-methylimidazole chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,5-Dichloro-2-methylimidazole

Cat. No.: B096617

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical Properties and Structure of **4,5-Dichloro-2-methylimidazole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4,5-dichloro-2-methylimidazole is a halogenated heterocyclic organic compound. This technical guide provides a comprehensive overview of its core chemical properties, structural details, and relevant experimental contexts. Due to a lack of specific documented biological pathways for this compound, this guide presents a putative synthesis pathway and a general analytical workflow. All quantitative data are summarized for clarity, and methodologies for key experimental procedures found for related compounds are detailed to provide a practical framework for researchers.

Chemical Structure and Identification

4,5-dichloro-2-methylimidazole is characterized by an imidazole ring substituted with two chlorine atoms at positions 4 and 5, and a methyl group at position 2.

- IUPAC Name: 4,5-dichloro-2-methyl-1H-imidazole
- CAS Number: 15965-33-0
- InChI Key: ZWRYWVBALYOSPQ-UHFFFAOYSA-N

- Canonical SMILES: CC1=NC(=C(N1)Cl)Cl

Physicochemical Properties

The key physicochemical properties of **4,5-dichloro-2-methylimidazole** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C4H4Cl2N2	[1][2]
Molecular Weight	150.99 g/mol	[1][2]
Melting Point	246-248°C	[1]
Boiling Point	345.3°C at 760 mmHg	[2]
Appearance	Pale cream to brown powder or lumps	
Solubility	Soluble in water	[3]

Experimental Protocols

While a specific, detailed synthesis protocol for **4,5-dichloro-2-methylimidazole** was not found in the reviewed literature, a general methodology can be inferred from the synthesis of similar imidazole derivatives. The following represents a plausible synthetic approach.

Synthesis of Imidazole Derivatives (General Protocol)

A common method for synthesizing the imidazole ring is the Radziszewski reaction, which involves the condensation of a dicarbonyl compound, an aldehyde, and ammonia. For 2-methylimidazole derivatives, acetaldehyde would be the aldehyde component.

Reaction: A mixture of glyoxal, acetaldehyde, and ammonia can be reacted to form 2-methylimidazole. Subsequent chlorination would be required to produce **4,5-dichloro-2-methylimidazole**.

Purification: Purification of imidazole compounds often involves recrystallization. A patent for a related compound, 4(5)-chloro-2-cyano-5(4)-(4'-methylphenyl) imidazole, describes a

purification method involving:

- Dissolving the crude product in a mixed solution of an organic solvent (e.g., toluene) and an aqueous alkaline solution (e.g., 10% sodium carbonate).[4]
- Stirring the mixture at a raised temperature (e.g., 50°C) for a period (e.g., 2 hours).[4]
- Separating the aqueous layer.[4]
- Cooling the aqueous layer and neutralizing it with a dilute acid (e.g., 10% hydrochloric acid) to precipitate the purified product.[4]
- Filtering and drying the solid product.[4]

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

The analysis of imidazole derivatives is commonly performed using HPLC. While a specific protocol for **4,5-dichloro-2-methylimidazole** is not detailed, a general method for related methylimidazoles can be adapted.

Instrumentation:

- Agilent 6460 Triple Quadrupole LC/MS or similar.[2]
- Column: Agilent InfinityLab Poroshell 120 HILIC-OH5, 2.7 µm.[2]

Mobile Phase and Conditions for a related compound (4-Methylimidazole):

- A mixture of acetonitrile and an ionic reagent solution (e.g., 16 mmol·L⁻¹ sodium dodecyl sulfate and 17 mmol·L⁻¹ potassium dihydrogen phosphate at pH 3.5) in a 40:60 ratio can be used as the mobile phase in an isocratic elution.[5]
- Detection is typically carried out using a diode array detector at a wavelength of 210 nm.[5]

Sample Preparation (Example for a beverage sample):

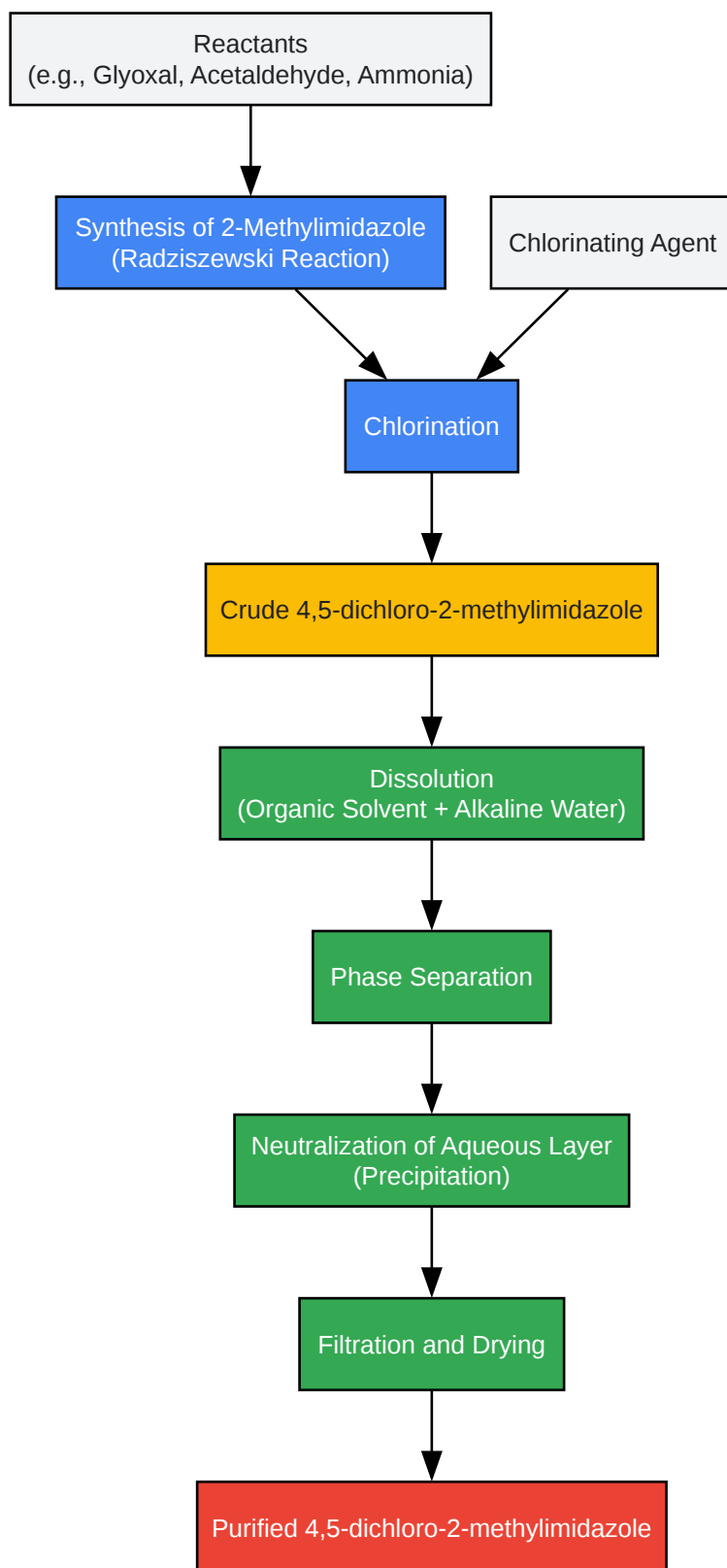
- Measure 3.0 mL of the sample into a 5-mL volumetric flask.[2]

- Adjust the pH to approximately 7.0 with ammonium hydroxide.[\[2\]](#)
- Add water to the mark and mix using sonication.[\[2\]](#)
- Transfer 1.0 mL of this mixture to a 10-mL volumetric flask with 8 mL of acetonitrile.[\[2\]](#)
- Mix using sonication before adding acetonitrile to the final volume.[\[2\]](#)

Visualized Workflows

Putative Synthetic and Purification Workflow

The following diagram illustrates a potential workflow for the synthesis and purification of **4,5-dichloro-2-methylimidazole**, based on general principles of imidazole synthesis and purification methods for related compounds.

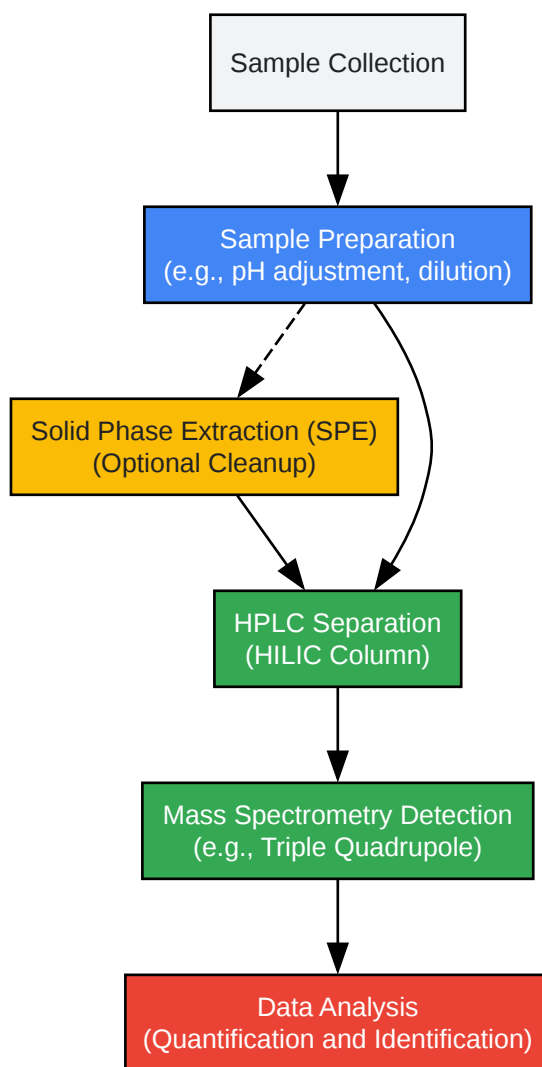


[Click to download full resolution via product page](#)

Caption: A potential synthesis and purification workflow for **4,5-dichloro-2-methylimidazole**.

General Analytical Workflow

This diagram outlines a typical analytical workflow for the identification and quantification of a methylimidazole compound in a sample matrix using HPLC-MS.



[Click to download full resolution via product page](#)

Caption: A general analytical workflow for methylimidazole compounds.

Biological Activity and Signaling Pathways

There is a lack of specific information in the reviewed scientific literature concerning the biological activities and associated signaling pathways of **4,5-dichloro-2-methylimidazole**. While other imidazole derivatives have been investigated for various therapeutic effects,

including anti-inflammatory, antibacterial, and antifungal properties, these activities have not been explicitly attributed to **4,5-dichloro-2-methylimidazole**.^[6] Further research is required to elucidate the biological role and mechanism of action of this specific compound.

Conclusion

4,5-dichloro-2-methylimidazole is a well-characterized small molecule with defined physicochemical properties. While detailed experimental protocols for its synthesis and analysis are not readily available, established methods for related imidazole compounds provide a strong foundation for its study. A significant gap exists in the understanding of its biological activity. This guide serves as a foundational resource for researchers and professionals in drug development, highlighting both the known characteristics of **4,5-dichloro-2-methylimidazole** and the opportunities for future investigation into its potential biological functions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. prepchem.com [prepchem.com]
- 2. agilent.com [agilent.com]
- 3. 4,5-Dichloro-2-methylimidazole, 97% 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 4. CN107417622B - A refining method of 4(5) -chloro-2-cyano-5 (4) - (4' -methylphenyl) imidazole - Google Patents [patents.google.com]
- 5. HPLC Determination of the Imidazole and 2 Impurities of 2-Methylimidazole and 4-Methylimidazole in Reaction Solutions in Production Process of Imidazole [qikan.cmes.org]
- 6. derpharmachemica.com [derpharmachemica.com]
- To cite this document: BenchChem. [4,5-Dichloro-2-methylimidazole chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b096617#4-5-dichloro-2-methylimidazole-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com